An In-depth Technical Guide on Platinum Diiodide (CAS: 7790-39-8)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Platinum diiodide*
CAS No.:	*7790-39-8*
Cat. No.:	*B1210212*

Get Quote

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of **platinum diiodide** (PtI_2), a significant inorganic compound with the CAS number 7790-39-8. As a Senior Application Scientist, the aim is to provide not just data, but a cohesive understanding of the compound's properties, synthesis, and applications, grounded in established scientific principles. This document is structured to provide a logical flow from fundamental characteristics to practical applications, ensuring a thorough and usable reference for laboratory and development work.

Core Chemical and Physical Properties

Platinum diiodide is a black crystalline solid.[1][2][3] A key characteristic is its general insolubility in water, ethanol, acetone, and ether.[1][2][4] However, it is soluble in ethylamine and hydrogen iodide.[1][4] This solubility profile is a critical consideration in its application, often dictating its use in heterogeneous catalysis or as a precursor in non-aqueous solvent systems.

The compound is thermally unstable and will decompose upon heating.[1][2][3] The decomposition temperature is reported to be in the range of 325-360°C.[2][5][6] This thermal

© 2026 BenchChem. All rights reserved.

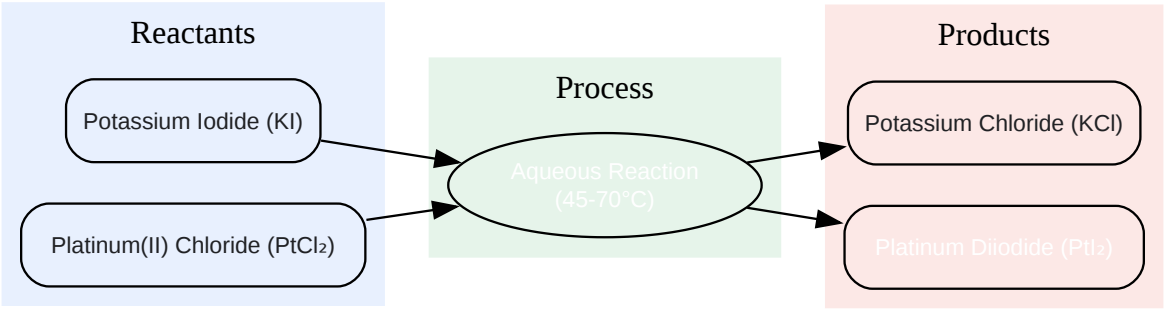
instability can be harnessed in methods like chemical vapor deposition (CVD) for creating platinum thin films.[1]

Table 1: Key Physicochemical Properties of **Platinum Diiodide**

Property	Value
CAS Number	7790-39-8[2][4][5][6][7]
Molecular Formula	PtI_2[4][5][6][7]
Molecular Weight	448.89 g/mol [2][4][5][6]
Appearance	Black crystalline powder[1][2]
Density	6.403 g/cm³ at 25 °C[2][5][6]
Melting Point	Decomposes at 325-360 °C[2][3][5][6]
Solubility	Insoluble in water, ethanol, acetone, ether; Soluble in ethylamine, hydrogen iodide[1][2][4]

Synthesis and Structural Characteristics

The primary and most controlled method for synthesizing **platinum diiodide** involves the reaction of platinum(II) chloride with potassium iodide.[1][4] This reaction is typically carried out in an aqueous solution, with heating to ensure the complete conversion to **platinum diiodide**.[1]



Click to download full resolution via product page

Caption: Synthesis of **Platinum Diiodide**.

Structurally, **platinum diiodide** features platinum in the +2 oxidation state.[1][2][3] In its monomeric form, it exhibits a square planar coordination geometry.[2] However, in the solid state, it adopts a more complex layered arrangement.[2] This structure contributes to its low solubility and high stability under ambient conditions.

Reactivity and Key Applications

The utility of **platinum diiodide** stems from its role as a catalyst and a precursor for other platinum-containing compounds.[1][5]

Catalysis

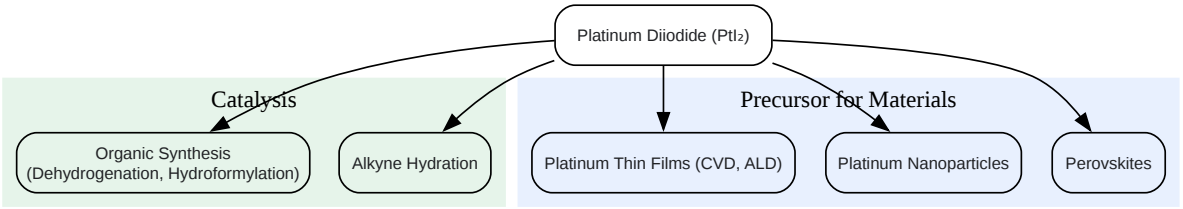
Platinum diiodide serves as a catalyst in various organic synthesis reactions.[1][5] Its applications include the dehydrogenation of alkanes and the hydroformylation of alkenes.[1] It is also utilized in the catalytic hydration of certain alkynes.[8] The compound's ability to facilitate reactions at lower temperatures is a notable advantage, enhancing reaction efficiency.[5]

Precursor for Advanced Materials

A significant application of **platinum diiodide** is as a precursor for the synthesis of other platinum compounds and materials.[1][5] This includes:

- Platinum Thin Films: It is used in chemical vapor deposition (CVD) and atomic layer deposition (ALD) to create platinum thin films for electronics and sensors.[1]
- Platinum Nanoparticles: **Platinum diiodide** can be used to synthesize platinum nanoparticles, which have diverse applications in catalysis and drug delivery.[1]
- Advanced Materials: It is a precursor for synthesizing materials like perovskites.[2]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Applications of **Platinum Diiodide**.

Other Applications

Platinum diiodide also finds use in:

- Material Science: In the development of conductive polymers and advanced electronic components.[5]
- Biomedical Applications: It is being explored for its potential in drug development, particularly in cancer therapies.[5]
- Analytical Chemistry: Employed in techniques like spectroscopy.[5]

Safety and Handling

According to the available safety data, **platinum diiodide** is not classified as a hazardous substance under US OSHA Hazard Communication Standard 2024.[9] However, as with all chemicals, it should be handled with care in a laboratory setting. Standard safety practices include:

- Personal Protective Equipment: Use of eye shields and gloves is recommended.[10]
- Handling: Avoid creating dust and prevent contact with skin, eyes, or clothing.[9]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[9] It should be stored at room temperature.[5]

© 2026 BenchChem. All rights reserved.

Conclusion

Platinum diiodide is a versatile inorganic compound with a unique set of properties that make it valuable in catalysis and materials science. Its role as a precursor for advanced materials, including thin films and nanoparticles, positions it as a key compound in technological advancement. A thorough understanding of its synthesis, reactivity, and handling is crucial for its effective and safe utilization in research and development.

References

- Grokipedia. (n.d.). Platinum(II) iodide. Retrieved from [Link]
- Wikipedia. (n.d.). Platinum(II) iodide. Retrieved from [Link]
- Winter, M. (n.d.). WebElements Periodic Table » Platinum » **platinum diiodide**. Retrieved from [Link]
- Chemcasts. (n.d.). platinum iodide (PtI2) (CAS 7790-39-8) Properties | Density, Cp, Viscosity. Retrieved from [Link]
- WebElements. (n.d.). WebElements Periodic Table » Platinum » **platinum diiodide**. Retrieved from [Link]
- Wikipedia. (n.d.). Platinum(IV) iodide. Retrieved from [Link]
- Kiper, R. A. (n.d.). platinum(II) iodide. Retrieved from [Link]
- American Elements. (n.d.). Platinum(II) Iodide. Retrieved from [Link]
- Chongqing Chemdad Co., Ltd. (n.d.). PLATINUM(IV) IODIDE. Retrieved from [Link]
- PubChem. (n.d.). Platinous iodide | I2Pt | CID 82252. Retrieved from [Link]
- University of Bristol, School of Chemistry. (n.d.). Platinum Compounds. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Buy Platinum diiodide | 7790-39-8 [smolecule.com]
- 2. grokipedia.com [grokipedia.com]
- 3. WebElements Periodic Table » Platinum » platinum diiodide [winter.group.shef.ac.uk]
- 4. Platinum(II) iodide - Wikipedia [en.wikipedia.org]
- 5. chemimpex.com [chemimpex.com]
- 6. Platinum(II) iodide 98 7790-39-8 [sigmaaldrich.com]
- 7. colonialmetals.com [colonialmetals.com]
- 8. Cas Landing [thermofisher.com]
- 9. fishersci.com [fishersci.com]
- 10. Platinum(II) iodide 98 7790-39-8 [sigmaaldrich.com]

- To cite this document: BenchChem. [An In-depth Technical Guide on Platinum Diiodide (CAS: 7790-39-8)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210212/docs#an-in-depth-technical-guide-on-platinum-diiodide-cas-7790-39-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.